

# A Comparative Guide to Dinitrophenol Herbicides: Efficacy of Dinoterb and Alternatives

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## Compound of Interest

Compound Name: *Dinoterb*

Cat. No.: *B074156*

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For researchers, scientists, and professionals in drug and herbicide development, understanding the comparative efficacy and mechanisms of action of different chemical compounds is paramount. This guide provides a detailed comparison of **Dinoterb** with other dinitrophenol herbicides, namely Dinoseb and 4,6-dinitro-o-cresol (DNOC), focusing on their herbicidal efficacy, mechanism of action, and toxicological profiles. Due to the age of these compounds and subsequent regulatory restrictions, direct comparative field trial data is limited. This guide synthesizes the available scientific information to provide a comprehensive overview.

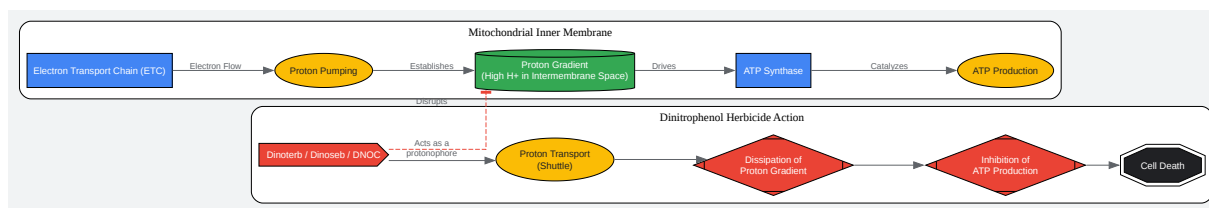
## Executive Summary

**Dinoterb**, Dinoseb, and DNOC are all dinitrophenol herbicides that share a common mechanism of action: the uncoupling of oxidative phosphorylation in both plant and animal cells. This disruption of cellular energy production leads to rapid contact herbicidal effects. While all three are effective broadleaf herbicides, historical data suggests **Dinoterb** offers greater selectivity in cereal crops and is less influenced by climatic conditions compared to Dinoseb. However, all three compounds have been largely phased out or banned in many regions due to their high toxicity to non-target organisms, including humans.

## Mechanism of Action: Uncoupling Oxidative Phosphorylation

The primary mode of action for dinitrophenol herbicides is the disruption of ATP synthesis in mitochondria.[1][2][3] These lipophilic molecules act as protonophores, transporting protons across the inner mitochondrial membrane and dissipating the proton gradient that is essential for the functioning of ATP synthase.[1][3] This uncoupling of the electron transport chain from ATP synthesis leads to a rapid depletion of cellular energy and ultimately, cell death.[1][3]

At higher concentrations, **Dinoterb** has also been shown to inhibit the electron transport chain in mitochondria and the Hill reaction in chloroplasts, further contributing to its phytotoxicity.[1]



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Mechanism of dinitrophenol herbicides as uncouplers of oxidative phosphorylation.

## Comparative Data

Due to the historical nature of these herbicides, direct comparative efficacy data from recent field trials is not readily available. The following tables summarize available data on their physical properties, toxicity, and general use patterns.

## Physical and Chemical Properties

Property	Dinoterb	Dinoseb	DNOC (4,6-dinitro-o-cresol)
Chemical Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> [4]	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> [5]	C <sub>7</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>
Molar Mass	240.21 g/mol [4]	240.22 g/mol [6]	198.13 g/mol
Appearance	Yellow solid[1]	Dark reddish-brown solid or dark orange viscous liquid[6]	Yellow solid
Water Solubility	0.45 mg/L (20 °C)[4]	52 mg/L (20 °C)[6]	Slightly soluble
Melting Point	125.5–126.5 °C[4]	32-42 °C[6]	86.5 °C

## Toxicological Data

Parameter	Dinoterb	Dinoseb	DNOC
Acute Oral LD <sub>50</sub> (rat)	26 mg/kg[4]	25-60 mg/kg[6][7]	~30 mg/kg
Primary Hazard	High acute toxicity, potential reproductive toxicity.[1]	High acute toxicity, potential for birth defects and male sterility.[7]	Extremely toxic to humans.[8]
Regulatory Status	Banned in the EU, registrations suspended in the US in 1986.[1]	Use cancelled in the US in 1986.[7]	Registration as a pesticide cancelled by the EPA in 1991.[8]

## Efficacy and Selectivity

While quantitative, side-by-side comparisons are lacking, historical reports and product information provide some insights into the relative efficacy and selectivity of these herbicides.

- **Dinoterb:** Described as acting similarly to dinoseb but with greater selectivity in cereals and being less dependent on climatic conditions.[1] It was used for post-emergence control of annual weeds in cereals, alfalfa, and maize, and for pre-emergence control in beans and peas.[1]

- **Dinoseb:** A contact herbicide widely used for the control of broadleaf weeds in a variety of crops including soybeans, cotton, potatoes, peanuts, and alfalfa.[7] Its phytotoxicity is influenced by air temperature and is most effective on young, actively growing weeds.[9] The phenol forms of dinoseb are generally more phytotoxic than the salt formulations.[9]
- **DNOC:** Used as a contact herbicide for the control of broadleaf weeds in cereals and for the pre-harvest desiccation of potatoes and leguminous seed crops.[8] It was also used as a dormant spray insecticide.[8]

## Experimental Protocols: A Representative Methodology for Herbicide Efficacy Trials

While specific protocols for direct comparative studies of these dinitrophenol herbicides are not available, the following represents a standard methodology for conducting post-emergence herbicide efficacy field trials, based on established guidelines.[10][11][12]

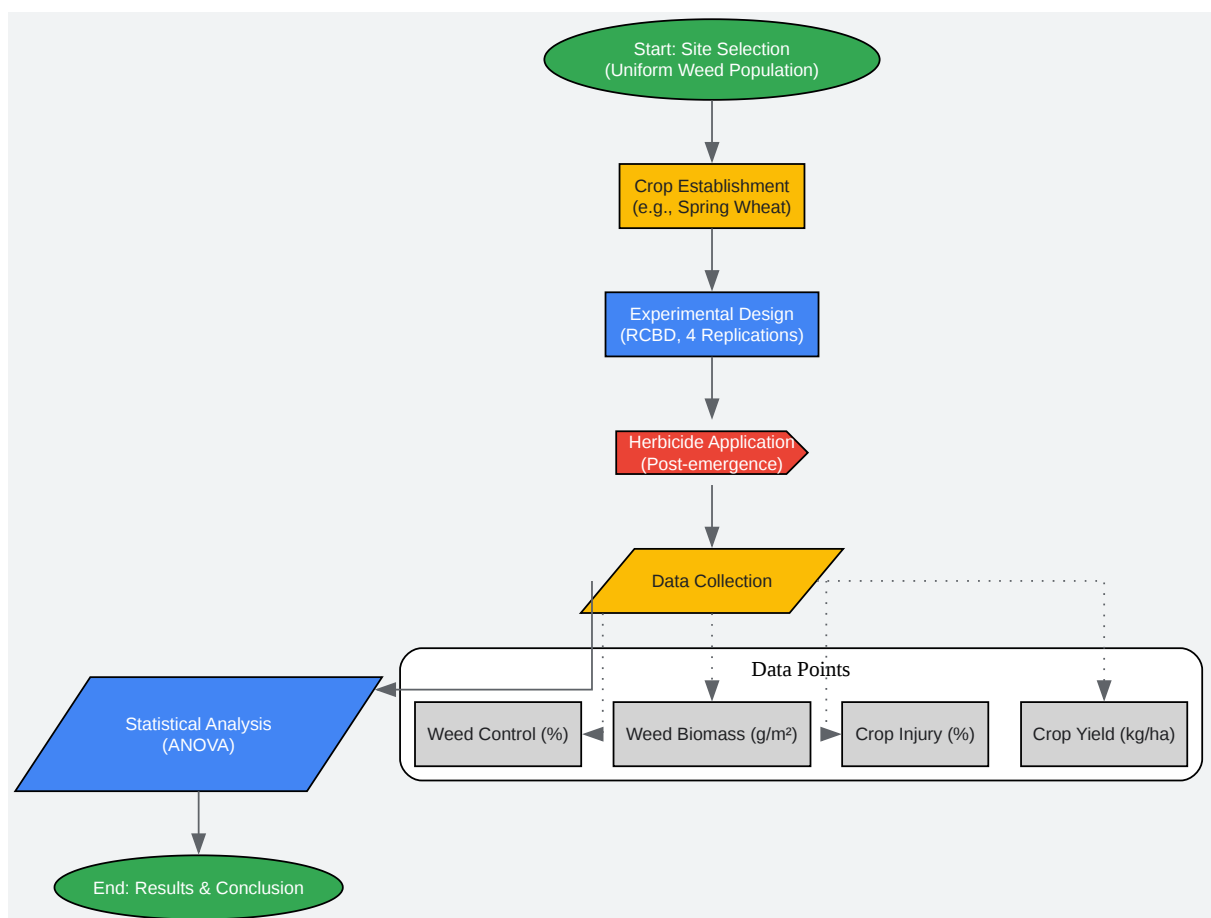
**Objective:** To evaluate and compare the efficacy of **Dinoterb**, Dinoseb, and DNOC for the control of common broadleaf weeds in a cereal crop (e.g., spring wheat).

**Experimental Design:**

- **Design:** Randomized Complete Block Design (RCBD) with four replications.
- **Plot Size:** Minimum of 2 x 5 meters.
- **Treatments:**
  - Untreated Control
  - **Dinoterb** (at a low, medium, and high application rate)
  - Dinoseb (at a low, medium, and high application rate)
  - DNOC (at a low, medium, and high application rate)
  - Standard commercial herbicide for comparison.

#### Procedure:

- Site Selection: A field with a uniform and dense population of the target broadleaf weed species.
- Crop Establishment: Sow the cereal crop according to standard agricultural practices for the region.
- Herbicide Application:
  - Apply herbicides at the 2-4 leaf stage of the weeds and the 3-4 leaf stage of the crop.
  - Use a calibrated backpack sprayer with flat-fan nozzles to ensure uniform coverage.
  - Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- Data Collection:
  - Weed Control Efficacy: Visually assess the percentage of weed control (0% = no effect, 100% = complete kill) for each species at 7, 14, and 28 days after treatment (DAT).[\[13\]](#)
  - Weed Biomass: At 28 DAT, harvest the above-ground biomass of weeds from a designated quadrat within each plot. Dry the biomass to a constant weight.
  - Crop Tolerance: Visually assess crop injury (phytotoxicity) on a scale of 0-100% (0 = no injury, 100 = crop death) at 7, 14, and 28 DAT.
  - Crop Yield: At crop maturity, harvest the grain from the center rows of each plot and determine the yield.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) to determine significant differences between treatments.



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A representative workflow for a post-emergence herbicide efficacy trial.

## Conclusion

**Dinoterb**, Dinoseb, and DNOC are potent contact herbicides that share a common mechanism of uncoupling oxidative phosphorylation. While their use has been discontinued in many countries due to safety concerns, understanding their comparative attributes remains relevant

for toxicological studies and the development of new herbicidal compounds. Historical evidence suggests that **Dinoterb** may have offered advantages in terms of crop selectivity in cereals compared to Dinoseb. The lack of recent, direct comparative efficacy data underscores the importance of rigorous, standardized experimental protocols in the evaluation of both new and existing herbicidal agents.

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